

# Protocol for the Solubilization of MDL-28170 in DMSO

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## Compound of Interest

Compound Name: MDL-28170

Cat. No.: B032599

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## Introduction

**MDL-28170**, also known as Calpain Inhibitor III, is a potent, cell-permeable inhibitor of calpain 1 and 2, as well as cathepsin B.[1] It is widely utilized in neuroscience research for its neuroprotective effects, demonstrating the ability to cross the blood-brain barrier.[1][2][3] This document provides a detailed protocol for the proper dissolution of **MDL-28170** in dimethyl sulfoxide (DMSO) to ensure optimal activity and prevent precipitation in downstream applications.

## Chemical Properties

Property	Value	Reference
Molecular Formula	C22H26N2O4	
Molecular Weight	382.5 g/mol	
CAS Number	88191-84-8	
Appearance	Lyophilized powder	

## Solubility Data

**MDL-28170** is insoluble in water but soluble in DMSO and ethanol. The solubility in DMSO can be affected by the presence of moisture; therefore, the use of fresh, anhydrous DMSO is highly recommended.

Solvent	Solubility	Reference
DMSO	≥16.75 mg/mL	
to 100 mM		
75 mg/mL		
30 mg/mL (with ultrasonic heating)		
26 mg/mL		
78 mg/mL		
12.5 mg/mL		
24 mg/mL		
Ethanol	≥25.05 mg/mL (with ultrasonic)	
6 mg/mL		
3.3 mg/mL		
Water	Insoluble	

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MDL-28170** in DMSO.

### Materials

- **MDL-28170** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- Water bath sonicator (optional)
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

## Procedure

- Preparation: Ensure the workspace is clean and sterile. Allow the vial of lyophilized **MDL-28170** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh 5 mg of **MDL-28170** powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 1.30 mL of anhydrous DMSO to the microcentrifuge tube containing the **MDL-28170** powder. This will yield a final concentration of 10 mM.
- Dissolution:
  - Gently vortex the tube to facilitate the dissolution of the powder.
  - If the compound does not fully dissolve, brief sonication in a water bath can be applied.
  - Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.
  - The lyophilized powder is stable for 24 months when stored at -20°C and desiccated.

## Application Notes

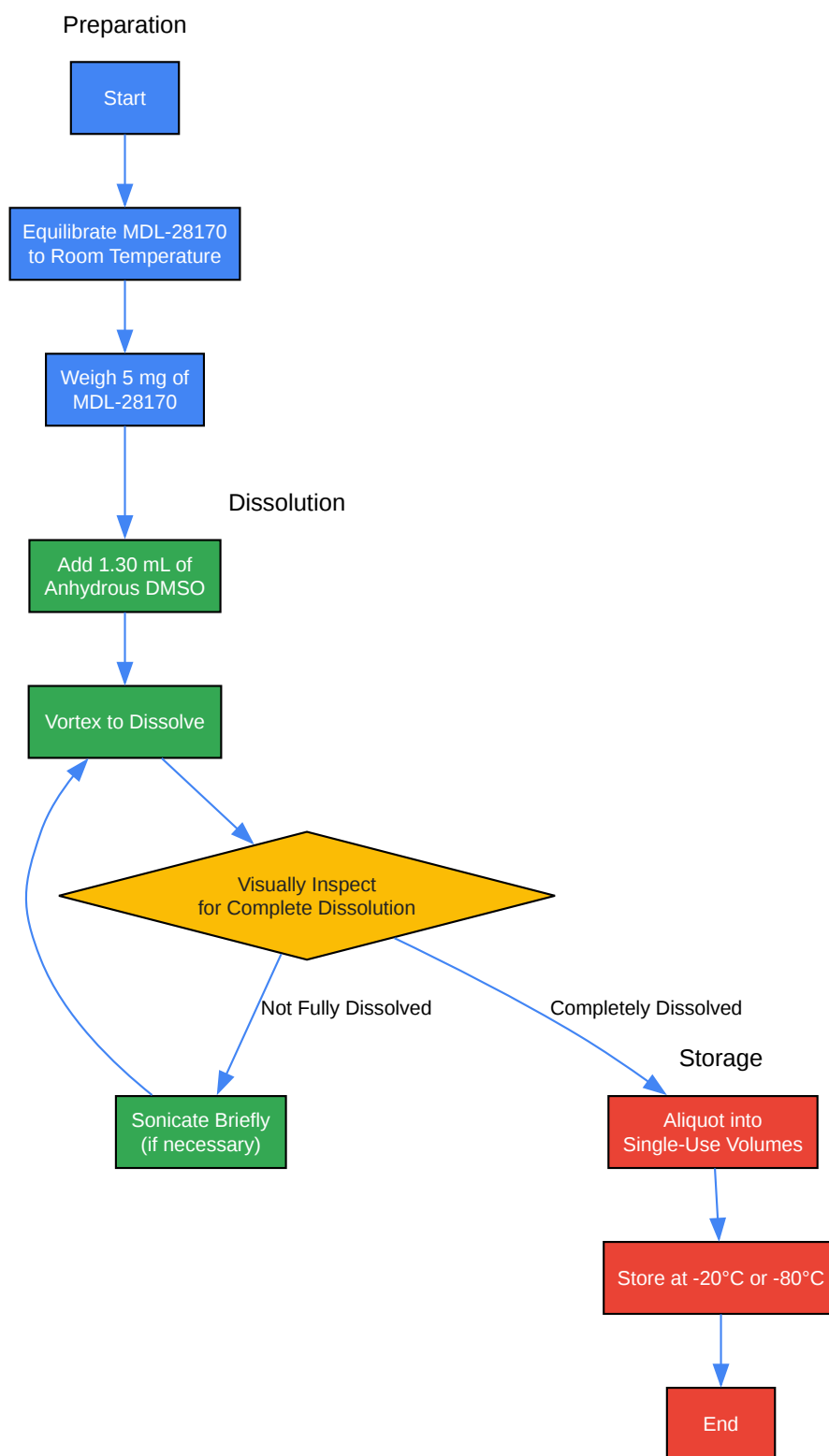
- Dilution for Cell Culture: When preparing working solutions for cell culture, it is recommended to perform serial dilutions of the DMSO stock solution in DMSO first, before adding it to the aqueous culture medium. This helps to prevent precipitation of the

compound. The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to minimize cytotoxicity.

- **Use of Fresh DMSO:** The solubility of **MDL-28170** can be significantly affected by moisture-absorbing DMSO. Always use fresh, anhydrous DMSO for preparing stock solutions.
- **Safety Precautions:** DMSO can readily permeate the skin. Always wear appropriate PPE, including gloves, a lab coat, and safety glasses, when handling DMSO and **MDL-28170** solutions.

## Signaling Pathway and Experimental Workflow

The following diagram illustrates the experimental workflow for dissolving **MDL-28170** in DMSO.



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Caption: Workflow for dissolving **MDL-28170** in DMSO.

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## References

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